

Application Notes and Protocols for Fluo-3FF AM Staining in Live Cells

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Compound of Interest

Compound Name: *Fluo-3FF AM*

Cat. No.: *B162718*

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Introduction

Fluo-3FF is a low-affinity fluorescent indicator specifically designed for the quantitative measurement of high-concentration calcium (Ca^{2+}) signaling events.^[1] Its acetoxyethyl (AM) ester form, **Fluo-3FF AM**, is a cell-permeant dye that allows for the investigation of Ca^{2+} dynamics within subcellular compartments where Ca^{2+} levels can reach concentrations that would saturate high-affinity indicators.^{[1][2]} This makes it an invaluable tool for studying organelles like the endoplasmic reticulum and sarcoplasmic reticulum.^{[1][3]} Upon entering a live cell, intracellular esterases cleave the AM groups, trapping the active, Ca^{2+} -sensitive form of Fluo-3FF within the cytoplasm and organelles. In its unbound state, Fluo-3FF is essentially non-fluorescent, but upon binding to Ca^{2+} , it exhibits a significant increase in fluorescence intensity, allowing for the sensitive detection of changes in high Ca^{2+} environments.

Quantitative Data

The key spectral and physicochemical properties of Fluo-3FF are summarized below for easy reference and comparison.

Property	Value	References
Excitation Wavelength (Max)	~462-506 nm	
Emission Wavelength (Max)	~526 nm	
Calcium Dissociation Constant (Kd)	~10 - 42 μ M	
Affinity for Ca^{2+}	Very Low	
Optimal $[\text{Ca}^{2+}]$ Range	10 μ M - 1 mM	

Experimental Protocols

This section provides a detailed methodology for staining live adherent cells with **Fluo-3FF AM**.

Materials:

- **Fluo-3FF AM**
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Pluronic F-127
- Hanks' Balanced Salt Solution (HBSS) or other suitable physiological buffer
- Probenecid (optional)

Stock Solution Preparation:

- **Fluo-3FF AM** Stock Solution (1 mM):
 - Warm the vial of **Fluo-3FF AM** to room temperature before opening.
 - Dissolve the **Fluo-3FF AM** in anhydrous DMSO to a final concentration of 1 mM.
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C, protected from light and moisture.

- Pluronic F-127 Stock Solution (10% w/v):
 - Dissolve Pluronic F-127 in distilled water. Gentle warming and vortexing may be required to fully dissolve it.
 - Store at room temperature.
- Probenecid Stock Solution (25 mM, Optional):
 - Probenecid can be used to reduce the leakage of the de-esterified indicator from the cells.
 - Prepare a stock solution in a suitable buffer.

Staining Protocol for Adherent Cells:

- Cell Preparation:
 - Culture adherent cells on sterile coverslips or in imaging-appropriate plates to the desired confluence.
- Preparation of Loading Buffer:
 - Prepare the loading buffer by diluting the **Fluo-3FF AM** stock solution and Pluronic F-127 stock solution in HBSS or your physiological buffer of choice.
 - A typical final concentration is 2-10 μ M **Fluo-3FF AM** with 0.02% Pluronic F-127. The optimal concentration should be determined empirically for each cell type.
 - If using, add probenecid to the loading buffer at a final concentration of 1-2.5 mM.
- Cell Loading:
 - Remove the culture medium from the cells.
 - Wash the cells once with HBSS.
 - Add the prepared loading buffer to the cells, ensuring the entire surface is covered.
 - Incubate the cells for 30-60 minutes at 37°C, protected from light.

- Washing:
 - After incubation, aspirate the loading buffer.
 - Wash the cells twice with indicator-free HBSS (containing probenecid, if used) to remove any extracellular dye.
- De-esterification:
 - Incubate the cells for an additional 30 minutes at room temperature in the imaging buffer to allow for complete de-esterification of the intracellular **Fluo-3FF AM**.
- Imaging:
 - Proceed with fluorescence imaging using appropriate filters for Fluo-3FF (Excitation ~488-506 nm, Emission ~526 nm).

Visualizations

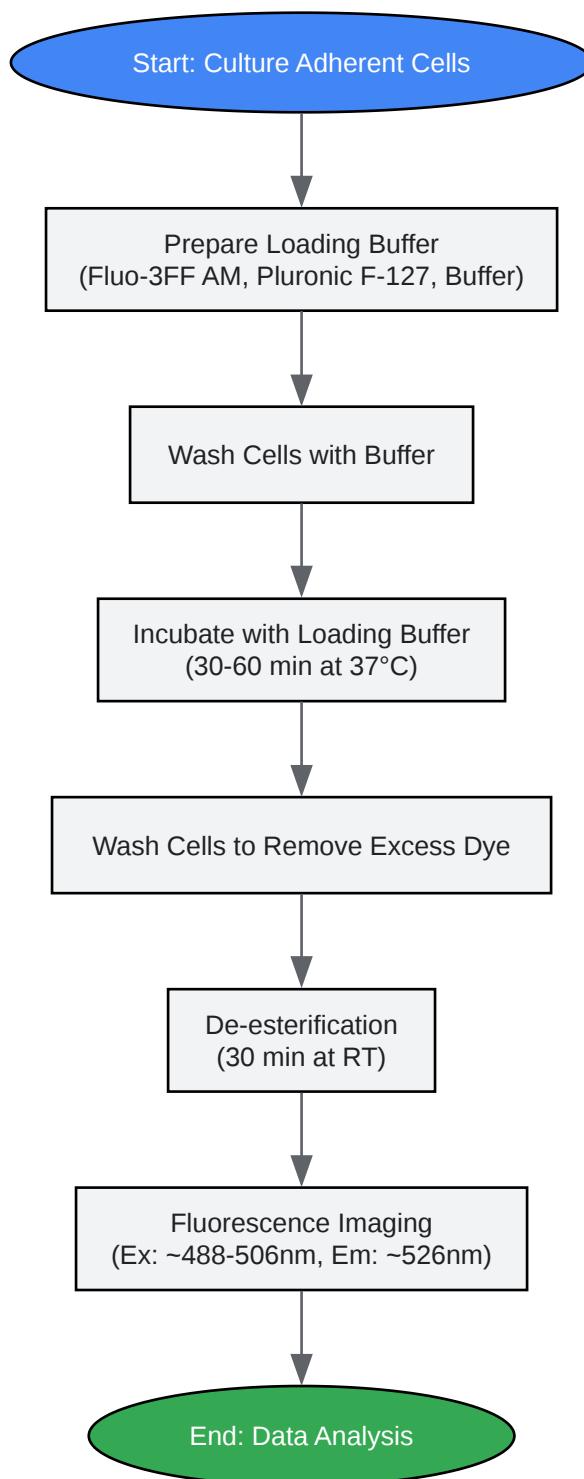
Mechanism of Fluo-3FF AM Staining

The following diagram illustrates the process by which **Fluo-3FF AM** enters a live cell and becomes an active calcium indicator.

Caption: Mechanism of **Fluo-3FF AM** cell loading and calcium binding.

Experimental Workflow

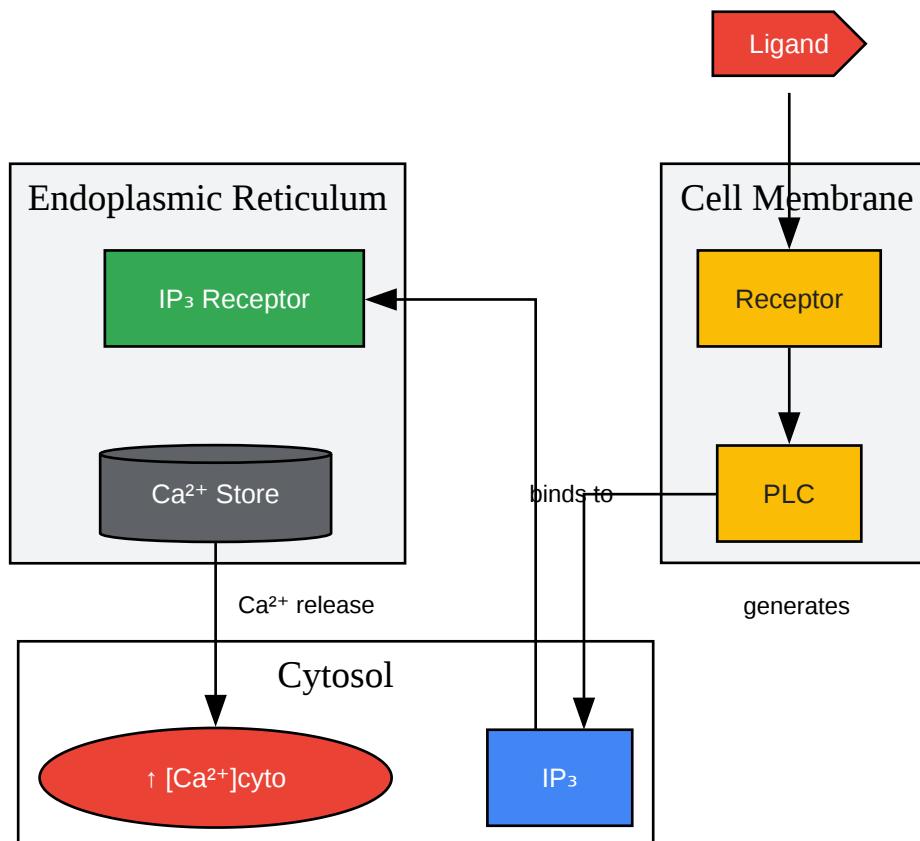
This diagram outlines the step-by-step procedure for **Fluo-3FF AM** staining in live cells.

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Caption: Experimental workflow for **Fluo-3FF AM** staining.

Calcium Signaling Pathway Example

Fluo-3FF is often used to study calcium signaling pathways. The diagram below shows a simplified representation of a generic signaling cascade leading to an increase in intracellular calcium.



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Caption: Simplified IP₃-mediated calcium release pathway.

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References

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